

A Comparative Performance Analysis of Disperse Red 91 on Synthetic Textiles

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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This guide provides a detailed comparison of the fastness properties of **Disperse Red 91** against other commercially available disperse red dyes. The evaluation focuses on key performance indicators critical for textile applications: light, wash, and perspiration fastness. The information presented herein is intended for researchers, scientists, and professionals in drug development who may utilize these dyes in various experimental and developmental contexts.

Quantitative Performance Data

The following table summarizes the key fastness properties of **Disperse Red 91** and selected alternatives when applied to polyester, a common synthetic fiber. The ratings are based on standardized ISO testing protocols, with higher numbers indicating superior performance. Light fastness is typically rated on a scale of 1-8, while wash and perspiration fastness are rated on a 1-5 scale.

| Dye | C.I. Name | Light Fastness (ISO 105-B02) | Wash Fastness (Fading) (ISO 105-C06) | Wash Fastness (Staining) (ISO 105-C06) | Perspiration Fastness (Fading) (ISO 105-E04) | Perspiration Fastness (Staining) (ISO 105-E04) |
|-----------------|-----------------|-----------------------------------|--------------------------------------|--|--|--|
| Disperse Red 91 | Disperse Red 91 | 6-7 ^[1] ^[2] | 4-5 ^[2] | 4 ^[2] | 5 ^[2] | 5 ^[2] |
| Disperse Red 60 | Disperse Red 60 | 5-6 ^[3] | 4 ^[3] | 4-5 ^[4] | 4 ^[3] | 4 ^[5] |
| Disperse Red 82 | Disperse Red 82 | 5 ^[3] | 4 ^[3] | 4 ^[6] | 4 ^[3] | 4 ^[6] |
| Disperse Red 73 | Disperse Red 73 | 5-6 ^[7] | 5 ^[7] | 5 ^[7] | 4-5 ^[5] | 4-5 ^[5] |

Note: Fastness properties can vary depending on the specific substrate, depth of shade, and the dyeing process employed.^[3]

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

Colorfastness to Washing (Accelerated)

This test is designed to evaluate the resistance of a textile's color to repeated home or commercial laundering procedures. The protocol is based on the AATCC Test Method 61-2020.^[8]

- Apparatus and Materials:
 - Launder-Ometer or similar apparatus providing controlled temperature and rotation (40 ± 2 rpm).^[8]

- Stainless steel containers (Type 316).[9]
- Stainless steel balls (6 mm diameter) for abrasive action.[9]
- Multifiber test fabric containing swatches of common fibers (e.g., acetate, cotton, nylon, polyester, acrylic, wool).[10]
- AATCC Standard Reference Detergent.
- Gray Scale for Color Change and Gray Scale for Staining.[9]
- Spectrophotometer or colorimeter for instrumental assessment.
- Procedure:
 - A 50 x 150 mm specimen of the dyed fabric is prepared.
 - The specimen is attached to a 50 x 100 mm multifiber test fabric.
 - The test specimen and multifiber fabric are placed in a stainless steel container with 150 mL of a specified detergent solution and 50 stainless steel balls.[11]
 - The sealed containers are placed in the Launder-Ometer and agitated for 45 minutes at a specified temperature (e.g., 49°C for a test simulating five typical home launderings).[9][11]
 - After the cycle, the containers are removed and the specimens are rinsed three times with deionized water at 40°C.[11]
 - Excess water is removed by squeezing, and the specimens are dried in a circulating air oven at a temperature not exceeding 71°C.[11]
- Evaluation:
 - Color Change: The change in color of the tested specimen is evaluated by comparing it to the original, unwashed fabric using the Gray Scale for Color Change under standardized lighting. A rating from 5 (no change) to 1 (severe change) is assigned.[11]

- Staining: The degree of color transfer to each of the six fiber types on the multifiber test fabric is evaluated using the Gray Scale for Staining. A rating from 5 (no staining) to 1 (severe staining) is assigned.[\[11\]](#)

Colorfastness to Perspiration

This test method determines the resistance of a textile's color to the effects of human perspiration. The protocol is based on AATCC Test Method 15.[\[10\]](#)[\[12\]](#)

- Apparatus and Materials:
 - AATCC Perspirometer or equivalent device for applying standard pressure.[\[10\]](#)
 - Oven capable of maintaining $38 \pm 1^{\circ}\text{C}$.[\[10\]](#)
 - Multifiber test fabric.[\[10\]](#)
 - Gray Scale for Color Change and Gray Scale for Staining.[\[10\]](#)
 - Acidic perspiration solution.
- Preparation of Acidic Solution ($\text{pH } 4.3 \pm 0.2$):[\[13\]](#)
 - 10 g Sodium Chloride (NaCl)
 - 1 g Lactic Acid, USP 85%
 - 1 g Disodium Hydrogen Phosphate, Anhydrous (Na_2HPO_4)
 - 0.25 g L-Histidine Monohydrochloride
 - Dissolve in distilled water and make up to 1 liter. The solution should be freshly prepared (not more than three days old).[\[13\]](#)
- Procedure:
 - A 6 x 6 cm specimen of the dyed fabric is attached to a multifiber test fabric of the same size.[\[13\]](#)

- The composite specimen is thoroughly wetted in the acidic perspiration solution for 30 minutes.[\[10\]](#)
- The specimen is passed through a wringer to achieve a wet weight of 2.25 ± 0.05 times its original dry weight.[\[13\]](#)
- The specimen is placed between the plates of the Perspirometer, and a 10-pound (4.5 kg) weight is applied to the top plate.[\[10\]](#)
- The loaded unit is placed in an oven and heated for 6 hours at $38 \pm 1^{\circ}\text{C}$.[\[10\]](#)
- After 6 hours, the specimen is removed and dried in the open air at room temperature.
- Evaluation:
 - The color change of the test specimen and the staining on the multifiber fabric are evaluated using the appropriate Gray Scales.[\[10\]](#)

Colorfastness to Light

This test evaluates a material's resistance to fading when exposed to an artificial light source that simulates natural daylight. The protocol is based on AATCC Test Method 16.3, which uses a xenon-arc lamp.[\[14\]](#)[\[15\]](#)

- Apparatus and Materials:
 - Xenon-Arc Lamp Fading Apparatus (Fadometer).[\[14\]](#)
 - AATCC Blue Wool Lightfastness Standards.[\[16\]](#)
 - Gray Scale for Color Change.[\[14\]](#)
- Procedure:
 - A specimen of the test fabric is mounted in a sample holder. A portion of the specimen is covered to serve as an unexposed control.[\[17\]](#)
 - A series of AATCC Blue Wool Lightfastness Standards are mounted in the same manner.

- The specimens and standards are placed in the Xenon-Arc apparatus and exposed to the light source under controlled conditions of temperature and humidity.[14]
- Exposure is continued for a specified number of AATCC Fading Units (AFUs), typically 20 or 40, or until the color change of the specimen is equal to a specific step on the Gray Scale.[14][17] One AFU is 1/20th of the light exposure required to produce a color change equal to Step 4 on the Gray Scale for the L4 Blue Wool Standard.[16]
- Evaluation:
 - The color change of the exposed portion of the specimen is compared to the unexposed portion using the Gray Scale for Color Change.[14]
 - Alternatively, the lightfastness is rated by comparing the degree of fading of the specimen to that of the simultaneously exposed Blue Wool Standards. The rating corresponds to the "L" number of the Blue Wool standard that exhibits the most similar amount of fading.[7][16]

Workflow Visualization

The following diagram illustrates the logical workflow for the comprehensive evaluation of the fastness properties of a disperse dye.



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Caption: Workflow for evaluating and comparing disperse dye fastness properties.

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